

Solvent Blue 97 CAS number and molecular structure.

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Compound of Interest

Compound Name: Solvent blue 97

Cat. No.: B1584085

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A Comprehensive Technical Guide to Solvent Blue 97

This technical guide provides an in-depth overview of **Solvent Blue 97**, a synthetic anthraquinone dye. It is intended for researchers, scientists, and professionals in drug development and materials science who require detailed technical information, including its chemical and physical properties, synthesis, and analytical methodologies.

Chemical Identity and Molecular Structure

Solvent Blue 97 is a blue solvent dye known for its high heat stability and lightfastness. It is primarily used in the coloration of various plastics and polymers.

- IUPAC Name: 1,4-bis[(2,6-diethyl-4-methylphenyl)amino]anthracene-9,10-dione[1]
- CAS Number: The primary CAS number for **Solvent Blue 97** is 32724-62-2. The number 61969-44-6 is also associated with this dye, though some sources list it as a deleted or alternate CAS number.[2][3][4][5][6][7]
- C.I. Name: **Solvent Blue 97**, C.I. 615290[8][9][10]
- Synonyms: Macrolex Blue RR, Transparent Blue RR, Blue RR, N,N'-Bis(2,6-diethyl-4-methylphenyl)-1,4-diaminoanthraquinone[3][6][7][10][11]
- Molecular Formula: $C_{36}H_{38}N_2O_2$ [2][3][8][12]
- Molecular Weight: 530.71 g/mol [2][3][12]

Molecular Structure:

The structure of **Solvent Blue 97** is based on a 1,4-diaminoanthraquinone core, with the amino groups substituted with 2,6-diethyl-4-methylphenyl groups.

- SMILES:

CCC1=CC(=CC(=C1NC2=C3C(=C(C=C2)NC4=C(C=C(C=C4CC)C)CC)C(=O)C5=CC=CC=C5C3=O)CC)C[3]

- InChI Key: IBABXJRXGSAJLQ-UHFFFAOYSA-N[3]

Physicochemical Properties

The following tables summarize the key quantitative data for **Solvent Blue 97**, compiled from various technical datasheets.

Table 1: General Physicochemical Properties

Property	Value	Reference(s)
Physical Appearance	Dark blue powder	[6][13]
Melting Point	200-250 °C	[6][9][11][14]
Boiling Point	641.1 ± 55.0 °C (Predicted)	[4][15]
Density	1.166 g/cm³	[4][15]
Heat Resistance	Up to 300 °C	[9][13][14]

Table 2: Solubility Data

Solvent	Solubility (at 20°C)	Reference(s)
Water	Insoluble (20 µg/L)	[1][4][15]
Dichloromethane	150 g/L	[6][13]
Butyl Acetate	20 g/L	[6][13]
Acetone	15 g/L	[6][13]
Ethyl Alcohol	5 g/L	[6][13]

Table 3: Fastness and Performance Properties

Property	Rating/Value	Reference(s)
Light Fastness	7-8 (on a scale of 1-8)	[9][11][13]
Acid Resistance	4-5	[11][13]
Alkali Resistance	4-5	[11][13]

Table 4: Toxicological Data

Test	Species	Result	Reference(s)
Acute Oral Toxicity (LD50)	Rat (female)	15,000 mg/kg bw	[8]
Acute Dermal Toxicity (LD50)	Rat (male/female)	> 2,000 mg/kg bw	[8]
Toxicity to Fish (LC50, 96h)	Danio rerio	> 100 mg/L	[8]
Toxicity to Daphnia (EC50, 48h)	Daphnia magna	> 100 mg/L	[8]
Toxicity to Algae (EC50, 72h)	Desmodesmus subspicatus	> 100 mg/L	[8]

Experimental Protocols

This section details the methodologies for the synthesis of **Solvent Blue 97** and a general protocol for its analysis in a polymer matrix.

The manufacturing process for **Solvent Blue 97** involves the condensation of 1,4-dihydroxyanthracene-9,10-dione with 2,6-diethyl-4-methylbenzenamine.[10][14] A more detailed experimental protocol is as follows:

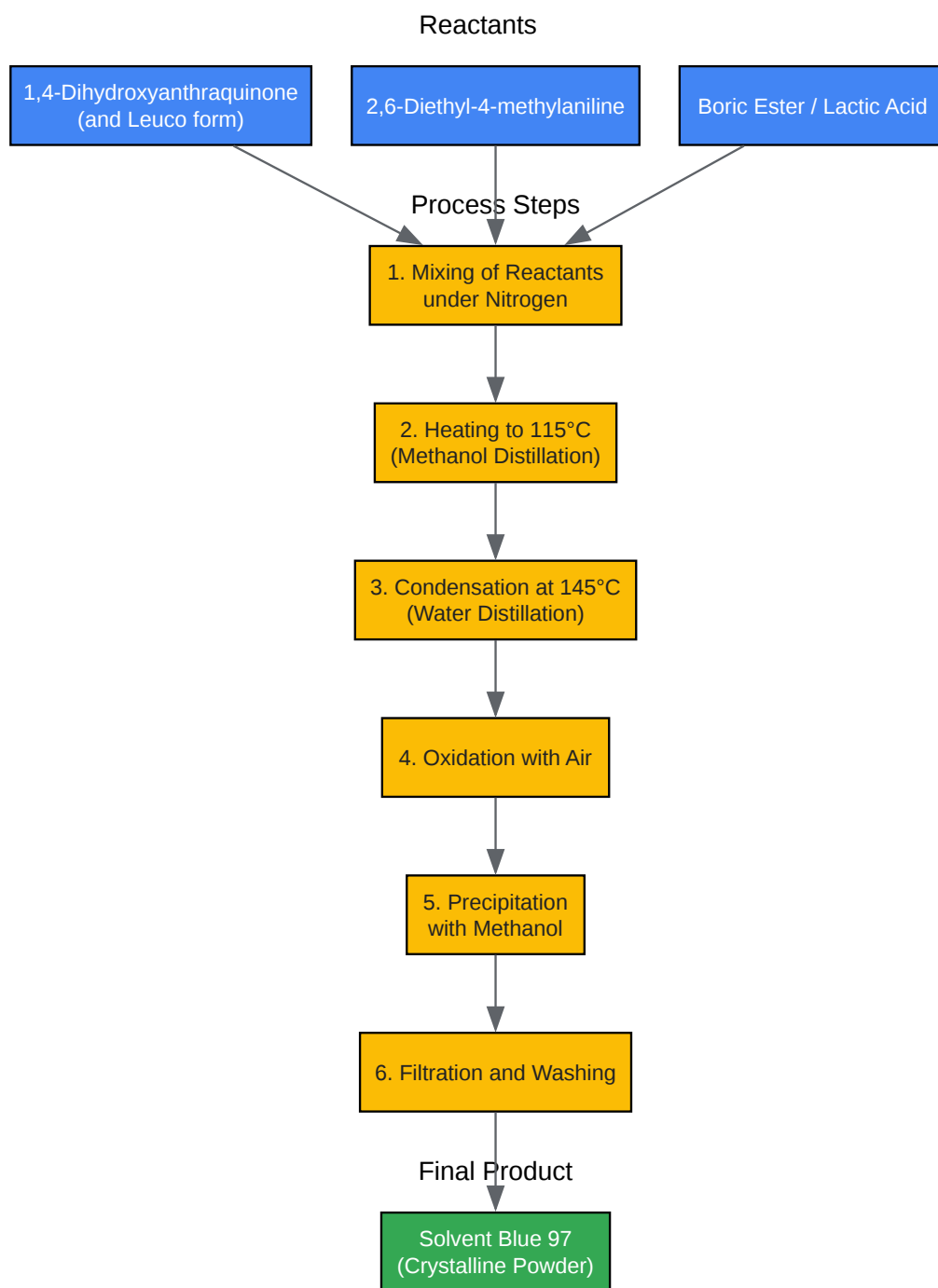
- **Reaction Setup:** A mixture of quinacridone (20.35 g), dihydroquinacridone (20.38 g), trimethyl borate (10.8 g), and 90% lactic acid (8.71 g) is added to 2,6-diethyl-4-methylaniline (159.7 g) under a nitrogen atmosphere. [12]
- **Initial Heating:** The mixture is heated to 115°C for 1 hour to distill off methanol.[12]
- **Condensation Reaction:** The temperature is then raised to 145°C and stirred for 8 hours, during which water is distilled off. The reaction progress is monitored by thin-layer chromatography.[12]
- **Oxidation:** The mixture is cooled to 125°C, and air is passed through it for 3 hours. It is further cooled to 80°C, potassium hydroxide powder (20.6 g) is added, and air is passed through again for 4 hours.[12]
- **Precipitation and Isolation:** Over 2 hours at 70°C, methanol (290 ml) is added dropwise. The mixture is stirred at a gentle boil for 1 hour.[12]
- **Purification:** The resulting suspension is cooled to room temperature, filtered, and the solid product is washed with cold methanol (200 ml) followed by hot water (1 L). The final product is a blue crystalline powder.[12]

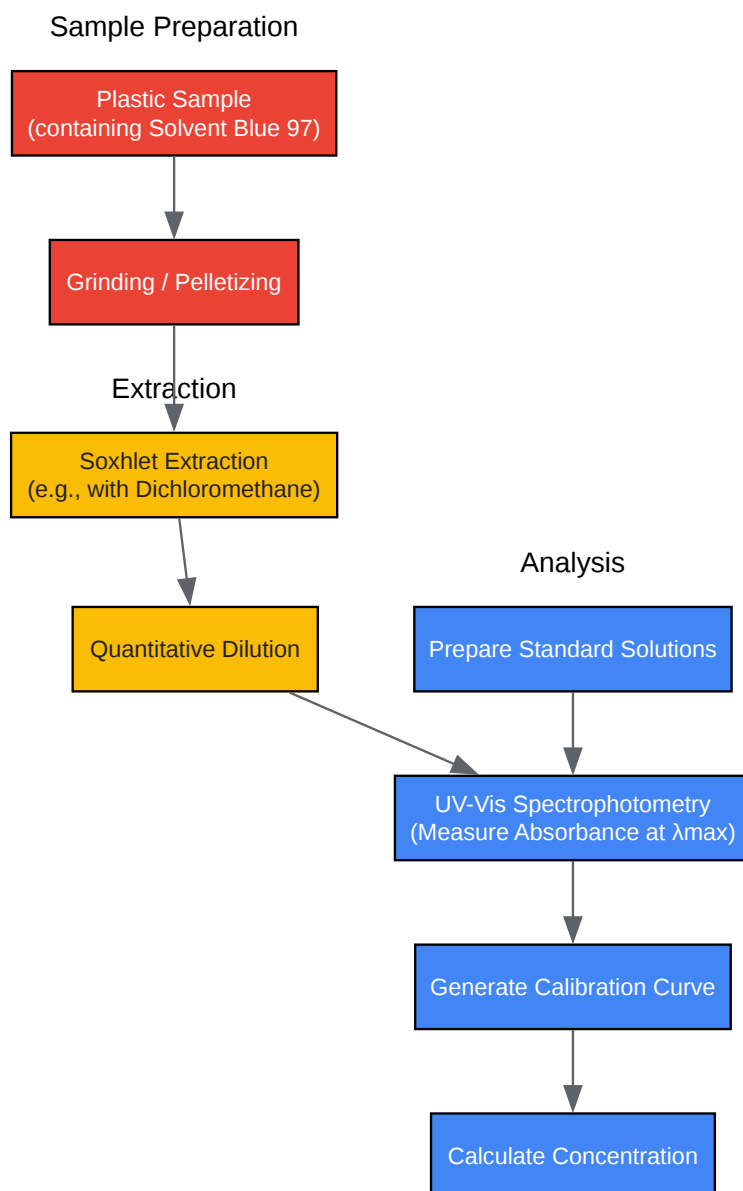
The determination of **Solvent Blue 97** concentration in a plastic sample can be achieved through solvent extraction followed by spectrophotometric analysis.

- **Sample Preparation:** A known mass of the plastic sample containing **Solvent Blue 97** is finely ground or pelletized to increase surface area.
- **Solvent Extraction:** The ground plastic is placed in a Soxhlet extractor. A suitable solvent in which the dye is highly soluble (e.g., dichloromethane) is used to extract the dye from the polymer matrix over several hours.
- **Sample Dilution:** The resulting extract is quantitatively transferred to a volumetric flask and diluted to a known volume with the same solvent to create a stock solution. A series of dilutions are prepared from the stock solution to fall within the linear range of the spectrophotometer.
- **Spectrophotometric Analysis:** The absorbance of the standard solutions and the sample solution is measured at the wavelength of maximum absorbance (λ_{max}) for **Solvent Blue 97** using a UV-Vis spectrophotometer.
- **Quantification:** A calibration curve is generated by plotting the absorbance of the standard solutions against their known concentrations. The concentration of **Solvent Blue 97** in the sample extract is determined from the calibration curve. The final concentration in the original plastic sample is then calculated based on the initial mass and dilution factors.

Visualizations

The following diagrams illustrate the synthesis workflow and a general analytical workflow for **Solvent Blue 97**.





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